

# Physical properties of undec-10-enal (boiling point, density)

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## Compound of Interest

Compound Name: 10-Undecenal

Cat. No.: B094395

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## Technical Guide: Physical Properties of Undec-10-enal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of undec-10-enal (CAS No: 112-45-8), a significant aldehyde in the fields of fragrance, flavor, and pharmaceutical intermediates. The focus is on its boiling point and density, presenting quantitative data, detailed experimental protocols for their determination, and workflow visualizations.

## Quantitative Physical Properties

The physical properties of undec-10-enal have been reported across various sources. The following table summarizes the key quantitative data for its boiling point and density.

Physical Property	Value	Conditions	Source(s)
Boiling Point	235.00 °C	@ 760.00 mm Hg	[1][2]
239.939 °C	@ 760 mmHg	[3]	
233.00 °C	Not Specified	[4]	
98.00 to 100.00 °C	@ 3.00 mm Hg	[1][2][5]	
Density	0.840 - 0.850 g/cm <sup>3</sup>	Not Specified	[2][5]
0.831 g/cm <sup>3</sup>	Not Specified	[3]	
0.8352 g/cm <sup>3</sup>	Not Specified	[4]	
0.84 g/mL	@ 25 °C	[6]	

Note: Variations in reported values can be attributed to differences in experimental methods, sample purity, and atmospheric pressure corrections.

## Experimental Protocols

Accurate determination of physical properties is critical for substance identification, purity assessment, and process design. The following sections detail standard laboratory protocols for measuring the boiling point and density of a liquid compound like undec-10-enal.

### Determination of Boiling Point (Micro Method)

For research purposes where sample volumes may be limited, the micro-boiling point method is a convenient and accurate procedure.[7][8]

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[8][9]

Materials:

- Small test tube (e.g., 150mm diameter)
- Capillary tube (sealed at one end)

- Thermometer or digital temperature probe
- Heating apparatus (e.g., Thiele tube with heating oil, or a metal heating block on a hot plate) [7]
- Clamps and stand
- Sample of undec-10-enal (~0.5 - 1 mL)

Procedure:

- Sample Preparation: Place a few milliliters of undec-10-enal into the small test tube.
- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end pointing upwards.[9]
- Apparatus Assembly:
  - Securely clamp the test tube.
  - Immerse a thermometer into the test tube, ensuring the bulb is near the sample but not touching the bottom of the tube.
  - Place the entire assembly into the heating apparatus (e.g., Thiele tube). The heating oil or block should be level with the sample in the test tube.
- Heating: Begin to heat the apparatus slowly and gently.[9]
- Observation: As the liquid heats, a stream of air bubbles will first be expelled from the capillary tube. As the temperature approaches the boiling point, a rapid and continuous stream of vapor bubbles will emerge from the capillary.[7]
- Temperature Recording: Once a steady stream of bubbles is observed, turn off the heat. The liquid will begin to cool. The boiling point is the temperature recorded the instant the bubble stream stops and the liquid begins to be drawn up into the capillary tube.[7]
- Pressure Correction: Record the ambient atmospheric pressure. If it deviates significantly from 760 mmHg, a correction may be necessary for standardization.

## Determination of Density

The density, a fundamental physical property, is determined by measuring the mass of a known volume of the substance.<sup>[10]</sup>

Objective: To calculate the mass per unit volume of undec-10-enal.

Materials:

- Electronic balance (accurate to at least 0.001 g)
- Graduated cylinder or a more precise volumetric pipette (e.g., 10 mL)<sup>[11]</sup>
- Beaker
- Thermometer
- Sample of undec-10-enal

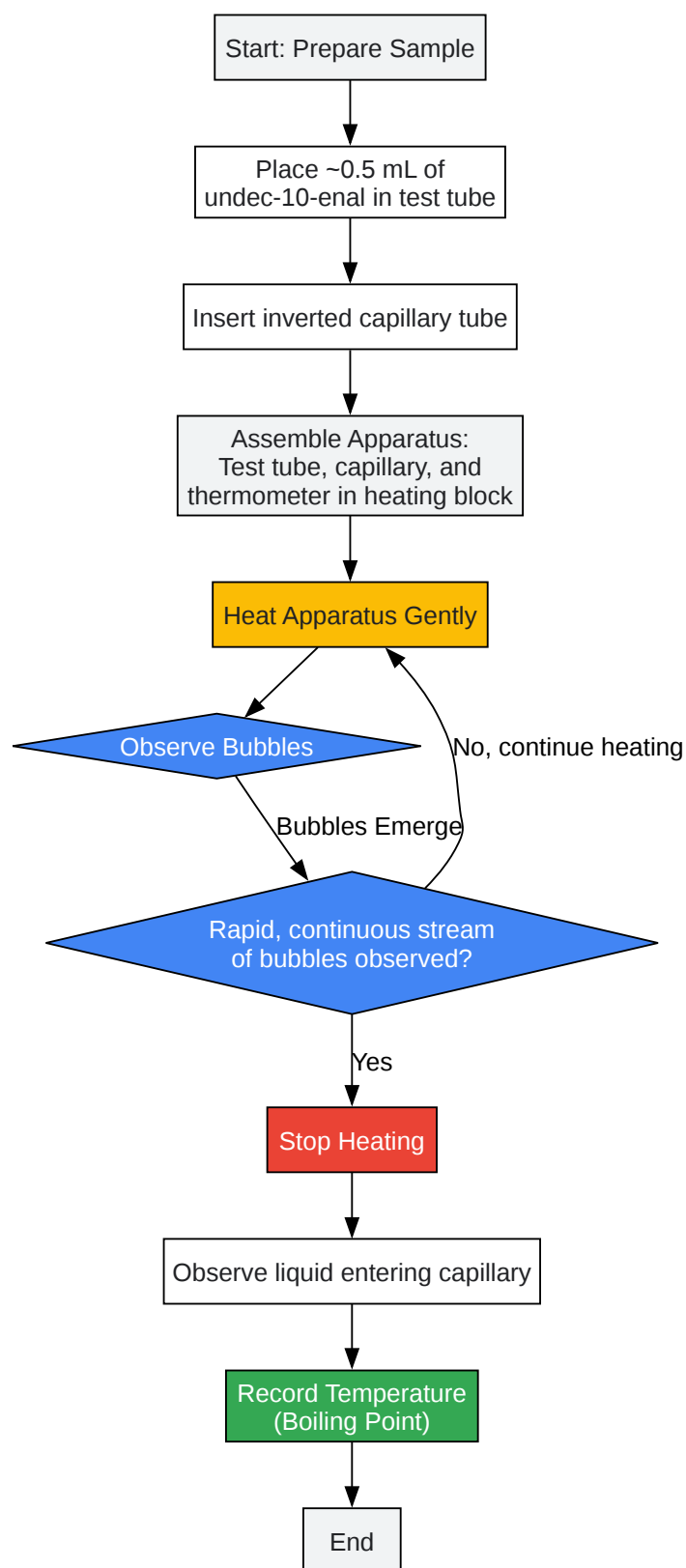
Procedure:

- Mass of Empty Container: Using the electronic balance, measure and record the mass of a clean, dry beaker or graduated cylinder.<sup>[11]</sup>
- Volume Measurement: Carefully transfer a precise volume (e.g., 10 mL) of undec-10-enal into the weighed container using a graduated cylinder or pipette. Read the volume from the bottom of the meniscus for accuracy.<sup>[10][11]</sup>
- Mass of Container and Liquid: Weigh the container with the undec-10-enal sample and record the combined mass.
- Temperature Measurement: Measure and record the temperature of the liquid, as density is temperature-dependent.<sup>[10]</sup>
- Calculation:
  - Calculate the mass of the undec-10-enal by subtracting the mass of the empty container from the combined mass.

- Calculate the density using the formula:  $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$ .[\[10\]](#)[\[12\]](#)
- Repeat the measurement multiple times and average the results to ensure precision.[\[11\]](#)

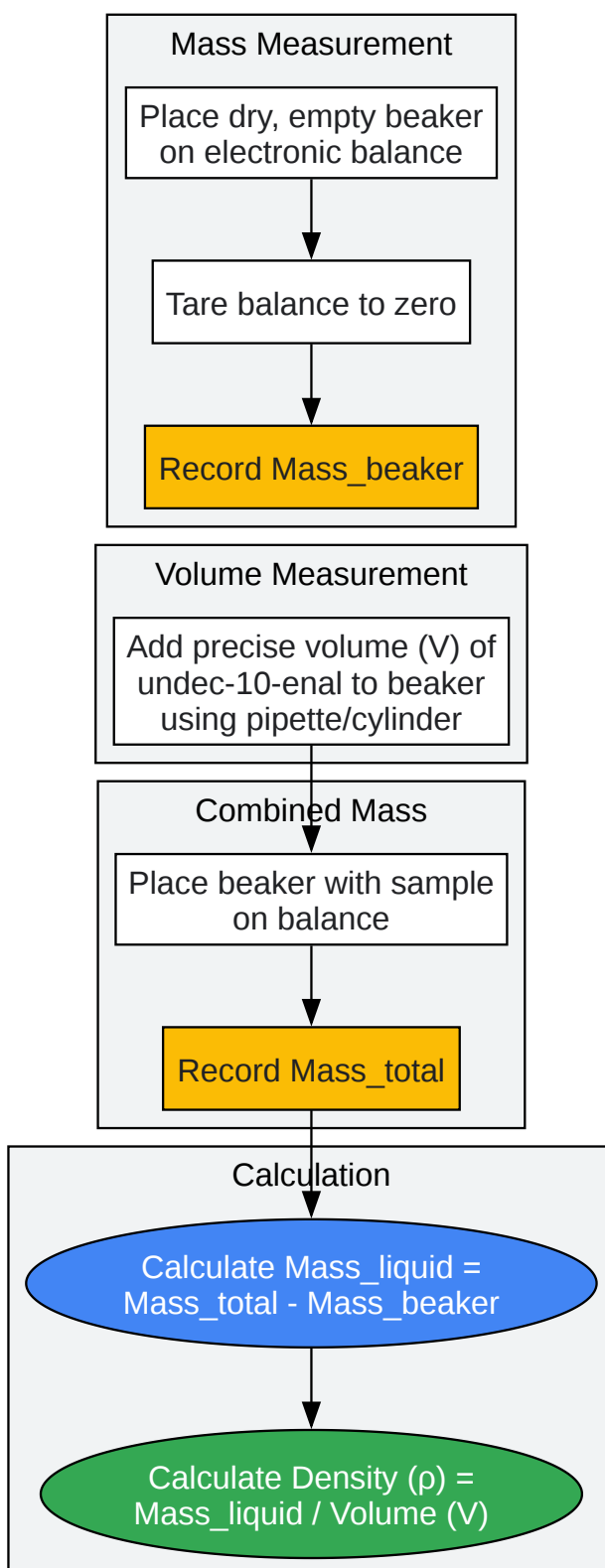
## Visualized Workflows

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Micro-Boiling Point Determination.



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Caption: Workflow for Density Determination of a Liquid.

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